

An In-Depth Technical Guide to 3-(Aminomethyl)-4-methylbenzotrile

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Compound of Interest

Compound Name: 5-Cyano-2-methylbenzylamine

Cat. No.: B15329506

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IUPAC Name: 3-(Aminomethyl)-4-methylbenzotrile

Common Name: **5-Cyano-2-methylbenzylamine**

This technical guide provides a summary of the available chemical and physical data for 3-(aminomethyl)-4-methylbenzotrile. It is important to note that this compound is not extensively documented in publicly available scientific literature. Therefore, detailed experimental protocols, comprehensive biological activity data, and established signaling pathways are not available at this time.

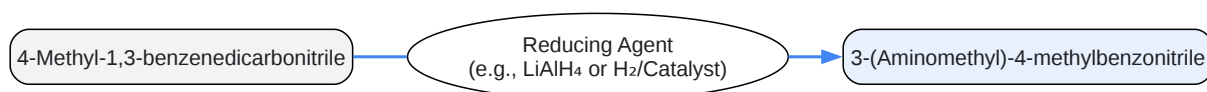
Chemical and Physical Properties

The fundamental chemical and physical properties of 3-(aminomethyl)-4-methylbenzotrile are summarized in the table below. These values are primarily computed or sourced from chemical suppliers and databases.

Property	Value
Molecular Formula	C ₉ H ₁₀ N ₂
Molecular Weight	146.19 g/mol
CAS Number	162558-37-4
Appearance	Solid (predicted)
Melting Point	Not available
Boiling Point	Not available
Solubility	Not available

Synthesis

Specific, peer-reviewed synthesis protocols for 3-(aminomethyl)-4-methylbenzonitrile are not readily available. However, a plausible synthetic route can be proposed based on standard organic chemistry transformations. A common method for the synthesis of benzylamines is the reduction of the corresponding benzonitrile. In this hypothetical pathway, 4-methyl-isophthalonitrile could be selectively reduced to yield the target compound.



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Caption: A hypothetical synthesis pathway for 3-(aminomethyl)-4-methylbenzonitrile.

Disclaimer: This represents a theoretical synthetic route. The actual experimental conditions, including the choice of reducing agent, solvent, temperature, and reaction time, would require empirical optimization.

Biological Activity and Mechanism of Action

As of the date of this document, there is no published research detailing the biological activity or mechanism of action of 3-(aminomethyl)-4-methylbenzotrile. The biological effects of this compound have not been characterized.

Experimental Protocols

Consistent with the lack of data on its biological activity, there are no established experimental protocols or assays in the scientific literature that specifically utilize 3-(aminomethyl)-4-methylbenzotrile.

Conclusion

3-(Aminomethyl)-4-methylbenzotrile is a chemical compound for which there is a notable absence of in-depth scientific research. While its basic chemical properties can be deduced, its synthesis, biological functions, and potential applications remain uninvestigated in the public domain. This guide provides the currently available information, and it is anticipated that future research will be necessary to fully characterize this molecule. Researchers and drug development professionals interested in this compound will likely need to undertake foundational research to determine its properties and potential uses.

- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(Aminomethyl)-4-methylbenzotrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15329506#iupac-name-for-5-cyano-2-methylbenzylamine>]

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